

Cross-validation of PVP-037's efficacy across different research labs

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Compound of Interest

Compound Name: PVP-037

Cat. No.: B2928794

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Lack of Independent Cross-Validation Data for PVP-037 Efficacy

Currently, all available efficacy data for the vaccine adjuvant **PVP-037** originates from the Precision Vaccines Program at Boston Children's Hospital, the institution where it was discovered and is undergoing preclinical development. To date, no independent research labs have published studies to cross-validate these findings.

The primary research is led by Dr. Ofer Levy and Dr. David Dowling, who have published on **PVP-037** and its analogs. While a collaboration with Inimmune, a biotechnology company, has been mentioned for the refinement and manufacturing of the adjuvant, independent efficacy studies from Inimmune or other institutions are not yet publicly available.

Therefore, this guide provides a comprehensive overview of the efficacy of **PVP-037** and its derivatives based on the data published by the discovering laboratory. The comparisons presented are those made by the developing researchers against other known adjuvants.

Developer's Comparison Guide to PVP-037 Efficacy

This guide summarizes the preclinical efficacy of the novel imidazopyrimidine TLR7/8 agonist adjuvant, **PVP-037**, and its analogs. The data is derived from in vitro studies using human and animal cells, and in vivo studies in mice.

Data Presentation

Table 1: In Vitro Activity of **PVP-037** and Analogs

Compound	Cell Type	Assay	Key Finding	Comparator(s)
PVP-037	Human PBMCs	TNF- α Induction	Comparable efficacy to R848. [1]	R848
PVP-037	THP-1 cell line	NF- κ B Activation	No significant activity.[1][2]	R848
PVP-037	Human PBMCs	Cytokine Profile	Induction of TNF, GM-CSF, IFN- γ , IL-10, IL-12p70, IL-1 β , IL-6, CCL3.[2]	---
PVP-037.1	Human PBMCs, Mouse Splenocytes, Porcine PBMCs	TNF- α Induction	Enhanced activity compared to PVP-037.[2]	PVP-037
PVP-037.2	Human PBMCs	Cytokine Induction	Enhanced potency.[2]	PVP-037.1

Table 2: In Vivo Adjuvanticity of **PVP-037** Analogs in Mice

Compound	Vaccine Antigen	Mouse Model	Key Finding	Comparator(s)
PVP-037	Recombinant Hemagglutinin (rHA) - Influenza	Adult Mice	Enhanced antibody titers equivalent to or greater than Alum. [1]	Alum
PVP-037.1	rHA - Influenza	Adult Mice	Increased anti-rHA IgG titers. [2]	PVP-037
PVP-037.2	rHA - Influenza	Adult Mice	Significantly enhanced antigen-specific IgG1 and IgG2c production. [2]	PVP-037.1
PVP-037.2	SARS-CoV-2 Antigen	Adult Mice	Robust adjuvanticity across different mouse strains; enhancement of total IgG, IgG1, and IgG2c. [2]	---
PVP-037.2/SE (formulated with squalene)	SARS-CoV-2 Antigen	Adult Mice	10-fold enhancement in total IgG and IgG2c responses compared to PVP-037.2 alone. [2]	PVP-037.2

Experimental Protocols

1. In Vitro Human Peripheral Blood Mononuclear Cells (PBMCs) Stimulation:

- Cell Isolation: PBMCs are isolated from healthy human donors.

- Stimulation: Cells are incubated with various concentrations of **PVP-037**, its analogs, or comparator adjuvants (e.g., R848) for a specified period (e.g., 18 hours).
- Cytokine Analysis: The supernatant is collected, and the concentration of cytokines such as TNF- α , IL-6, and IL-12 is measured using immunoassays like ELISA or multiplex bead arrays.^[1]

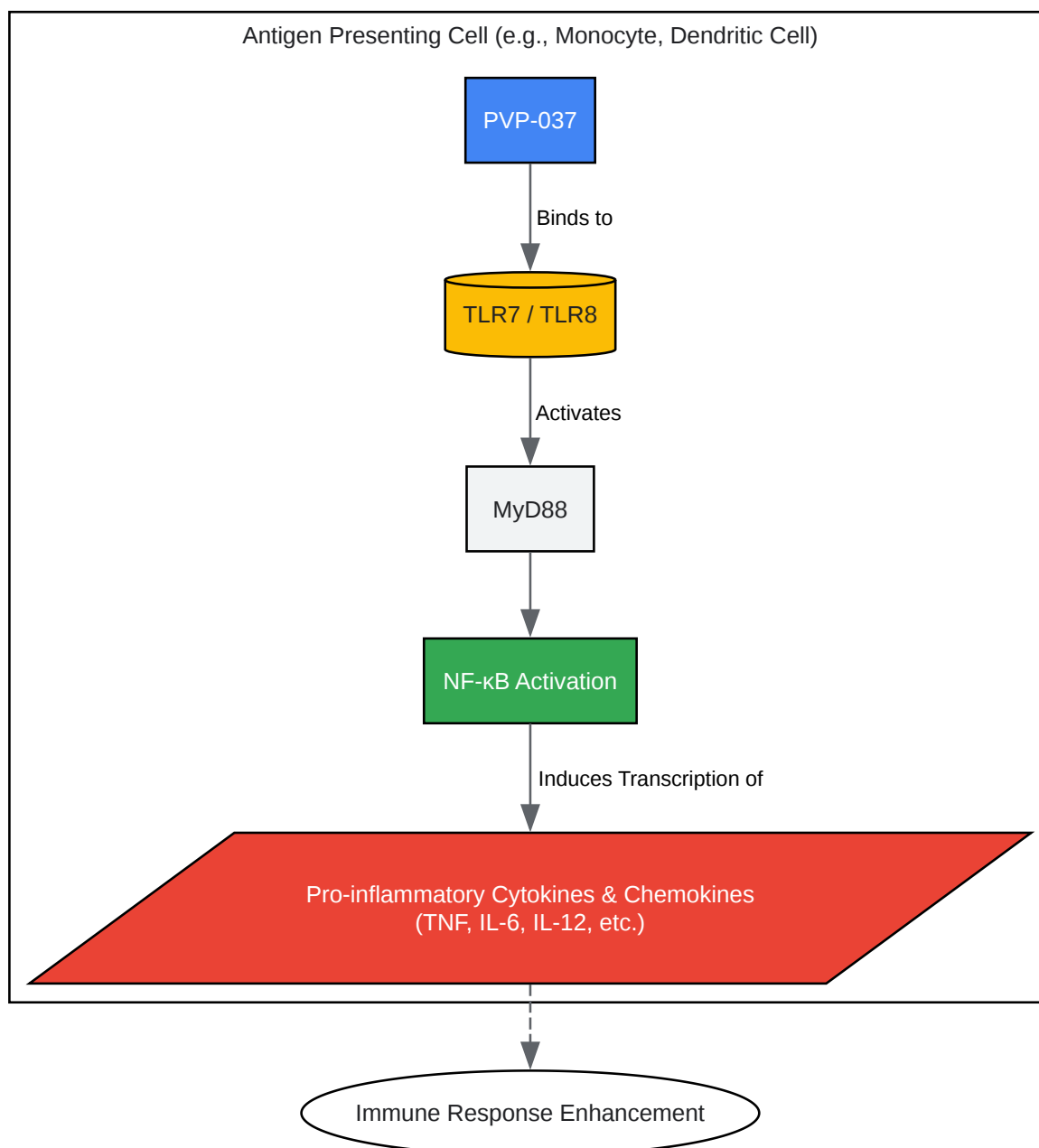
2. In Vivo Mouse Immunization and Antibody Response:

- Animal Model: Adult mice (specific strains may vary).
- Immunization: Mice are immunized (e.g., subcutaneously) with a vaccine antigen (e.g., recombinant hemagglutinin for influenza) either alone or mixed with an adjuvant (**PVP-037**, its analogs, or a comparator like Alum).
- Sample Collection: Blood samples are collected at specified time points post-immunization.
- Antibody Titer Measurement: Antigen-specific antibody titers (e.g., total IgG, IgG1, IgG2c) in the serum are quantified using ELISA.^{[1][2]}

3. NF- κ B Activation Assay in Cell Lines:

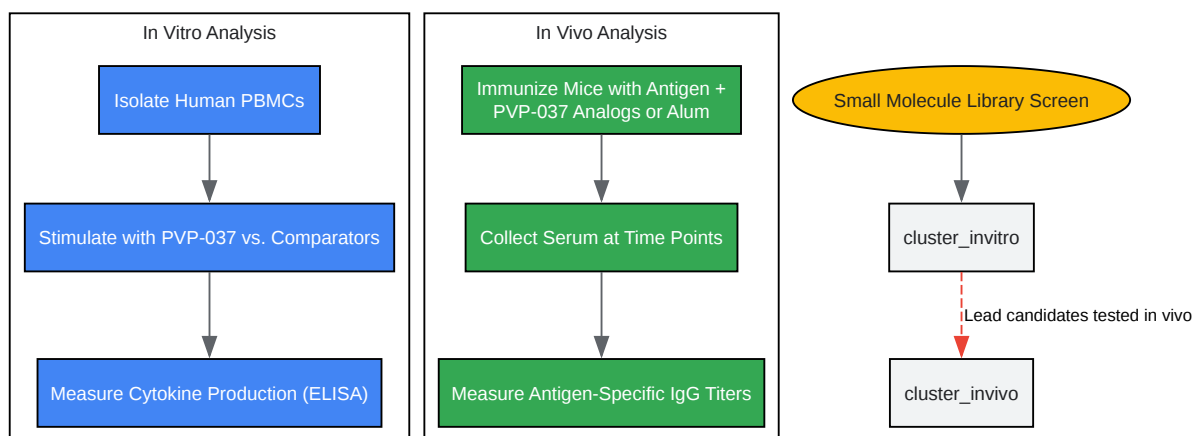
- Cell Line: Human monocytic cell line (THP-1) or HEK293 cells expressing specific Toll-like receptors (TLRs).
- Assay Principle: These cell lines often contain a reporter gene (e.g., secreted alkaline phosphatase - SEAP) under the control of an NF- κ B response element.
- Procedure: Cells are stimulated with the test compounds. Activation of the NF- κ B pathway leads to the expression and secretion of the reporter enzyme, which can be quantified.^[1]

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Signaling pathway of **PVP-037** in an antigen-presenting cell.



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